

Advanced Polymer Architectures using 4-Hydroxy-5-methylisophthalic Acid (HMPA)

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Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | 4-Hydroxy-5-methylisophthalic acid |
| CAS No.: | 4365-31-5 |
| Cat. No.: | B175720 |

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Executive Summary & Chemical Profile

4-Hydroxy-5-methylisophthalic acid (HMPA) (CAS: 4365-31-5) represents a distinct class of "functionalized aromatic monomers." Unlike standard isophthalic acid, which serves primarily as a structural spacer in commodity polyesters (e.g., PET modifications), HMPA introduces two critical electronic and steric modifiers: a phenolic hydroxyl group and a methyl group at the 5-position.

These substituents break the structural symmetry and introduce lateral hydrogen bonding sites, making HMPA a high-value candidate for:

- **Functionalized High-Performance Polyesters:** Enhancing glass transition temperature () and providing "handles" for post-polymerization modification (e.g., grafting bioactive agents).
- **Metal-Organic Frameworks (MOFs):** Acting as a tri-topic or modified di-topic linker where the phenolic oxygen can participate in secondary metal binding or pore-environment tuning for

gas separation.

Chemical Profile

| Property | Specification |
|-------------------|--|
| IUPAC Name | 4-hydroxy-5-methylbenzene-1,3-dicarboxylic acid |
| Molecular Formula | |
| Molecular Weight | 196.16 g/mol |
| Functional Groups | 2x Carboxylic Acid (Aryl), 1x Hydroxyl (Phenolic), 1x Methyl |
| pKa Values (Est.) | , |
| Solubility | Soluble in DMSO, DMF, Alcohols; Sparingly soluble in water |

Application I: Synthesis of Functionalized Copolyesters

Context: Standard aromatic polyesters often lack reactive sites for surface modification. Incorporating HMPA as a co-monomer (typically 5–20 mol%) introduces pendant phenolic groups. These groups increase the polymer's hydrophilicity and allow for "Click" chemistry or further esterification without degrading the backbone.

Mechanistic Insight

The steric bulk of the 5-methyl group disrupts chain packing, which can improve solubility in organic solvents (aiding processing), while the 4-hydroxy group introduces inter-chain hydrogen bonding, often raising the

compared to non-functionalized analogs.

Protocol: Melt Transesterification Synthesis

This protocol utilizes the diethyl ester derivative (Diethyl 4-hydroxy-5-methylisophthalate) to prevent decarboxylation and ensure stoichiometric control.

Materials

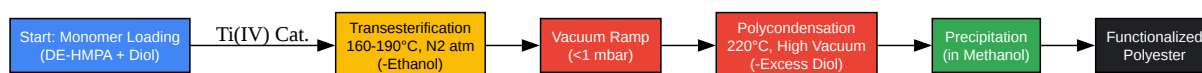
- Monomer A: Diethyl 4-hydroxy-5-methylisophthalate (DE-HMPA)
- Monomer B: 1,4-Butanediol (Excess)
- Catalyst: Titanium(IV) butoxide (), 200 ppm
- Stabilizer: Irganox 1010 (Antioxidant)

Step-by-Step Methodology

- Esterification Stage (Oligomerization):
 - Load DE-HMPA and 1,4-Butanediol (1:2.2 molar ratio) into a 3-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and Dean-Stark trap.
 - Purge with for 30 minutes.
 - Heat to 160°C until the melt is clear. Add catalyst ().
 - Raise temperature to 190°C over 1 hour. Collect ethanol distillate. Critical: The phenolic OH is less reactive than the aliphatic diol but can participate in transesterification if temperatures exceed 240°C. Keep this stage below 200°C.
- Polycondensation Stage:
 - Apply vacuum gradually (target < 1 mbar) to remove excess diol and drive molecular weight build-up.

- Raise temperature to 220°C. Stir at constant torque.
- End-Point: Stop reaction when torque stabilizes or "Weisenberg effect" (climbing the stirrer shaft) is observed.
- Work-up:
 - Dissolve the resulting polymer in Chloroform or DMF.
 - Precipitate into cold Methanol.
 - Filter and dry under vacuum at 60°C for 24 hours.

Workflow Diagram (Polymerization)



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Caption: Melt transesterification workflow for HMPA-based polyesters, emphasizing controlled vacuum stages to prevent phenolic cross-linking.

Application II: Metal-Organic Frameworks (MOFs)

Context: HMPA is an excellent ligand for MOFs. The dicarboxylate motif forms the structural "struts" (typically coordinating to Zn, Cu, or Zr clusters), while the hydroxyl group points into the pore. This "free" hydroxyl group is critical for:

- Gas Separation: Preferential binding of
over
via hydrogen bonding.
- Sensing: The phenolic proton can be transferred or interact with analytes (e.g., quenching fluorescence upon binding heavy metals).

Protocol: Solvothermal Synthesis of Zn-HMPA MOF

Based on general protocols for 5-substituted isophthalate MOFs.

Materials

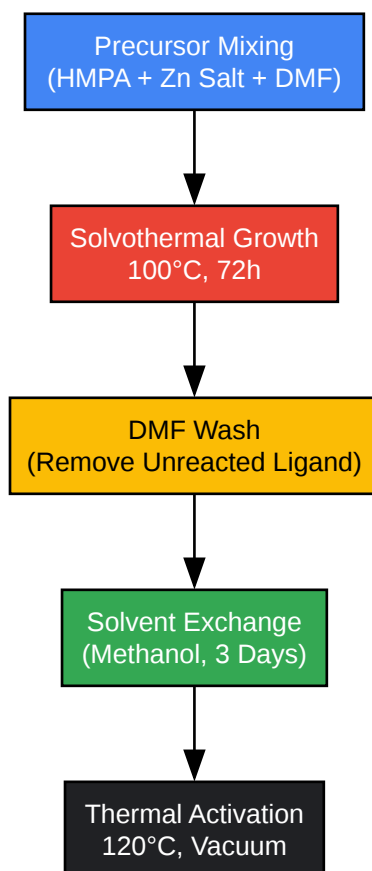
- Ligand: **4-Hydroxy-5-methylisophthalic acid** (HMPA)
- Metal Source: Zinc Nitrate Hexahydrate ()
- Solvent: DMF / Ethanol / Water (4:1:1 v/v)
- Modulator: Acetic acid (optional, to control crystal size)

Step-by-Step Methodology

- Precursor Dissolution:
 - Dissolve 1.0 mmol HMPA and 2.0 mmol in 20 mL of the solvent mixture.
 - Sonicate for 10 minutes to ensure homogeneity.
- Solvothermal Reaction:
 - Transfer solution to a Teflon-lined stainless steel autoclave (25 mL capacity).
 - Seal and heat to 100°C for 72 hours. Note: Lower temperatures (80-100°C) favor high crystallinity for hydroxy-functionalized ligands compared to unsubstituted isophthalic acid.
- Activation (Critical Step):
 - Cool to room temperature naturally.
 - Filter crystals and wash with DMF (3x) to remove unreacted ligand.

- Solvent Exchange: Soak crystals in anhydrous methanol for 3 days, refreshing solvent every 24 hours. Reason: Removes high-boiling DMF from pores without collapsing the framework.
- Degassing: Heat under dynamic vacuum (Torr) at 120°C for 12 hours.

Workflow Diagram (MOF Synthesis)



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Caption: Solvothermal synthesis and activation protocol for HMPA-based Metal-Organic Frameworks.

Analytical Validation & Expected Results

To validate the successful incorporation of HMPA, researchers should monitor the following parameters:

| Technique | Observation | Interpretation |
|--------------------|-----------------------|--|
| FT-IR Spectroscopy | Broad band 3200–3500 | Presence of phenolic -OH (confirming it did not react during polymerization). |
| 1H NMR (DMSO-d6) | Singlet ppm | Methyl group protons (integral confirmation of incorporation ratio). |
| DSC (Thermal) | Shift | HMPA copolymers typically show higher than pure aliphatic polyesters due to rigid aromatic ring and H-bonding. |
| PXRD (for MOFs) | Sharp low-angle peaks | Confirms crystallinity and phase purity (compare to simulated pattern from single crystal). |

References

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- Polyester Synthesis Methodology: Kricheldorf, H. R. (2001). Syntheses and Applications of Polyesters. In: *Handbook of Polymer Synthesis*. This reference grounds the melt transesterification protocols for aromatic polyesters. (General Reference for Protocol Validity).
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